

An In-depth Technical Guide to Human Parathyroid Hormone (PTH) (1-44)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Pth (1-44) (human)

Cat. No.: B15544270

[Get Quote](#)

This guide provides comprehensive information on the human Parathyroid Hormone (PTH) gene and its corresponding protein, with a specific focus on the N-terminal 1-44 amino acid fragment. It is intended for researchers, scientists, and professionals involved in drug development and related fields.

Gene and Protein Overview

Parathyroid hormone is a critical endocrine regulator of calcium and phosphate homeostasis.^[1] The full-length hormone is an 84-amino acid polypeptide secreted by the parathyroid glands.^[2] Its biological activity is primarily mediated by the N-terminal region, which binds to and activates the Parathyroid Hormone 1 Receptor (PTH1R).^[1] The PTH (1-44) fragment represents a portion of this biologically active N-terminal domain.

The human PTH gene is a single-copy gene located on the short arm of chromosome 11.^[3] It contains the genetic blueprint for the preproparathyroid hormone, which undergoes proteolytic processing to become the mature 84-amino acid hormone.

Attribute	Information	References
Official Symbol	PTH	--INVALID-LINK--[4]
Aliases	PTH1, FIH1, Parathormone, Parathyrin	--INVALID-LINK--
Chromosomal Locus	11p15.3	--INVALID-LINK--[4]
NCBI Gene ID	[5](--INVALID-LINK--)	[4]
Gene Structure	The gene is approximately 4,200 base pairs long and contains two intervening sequences (introns).	[6]

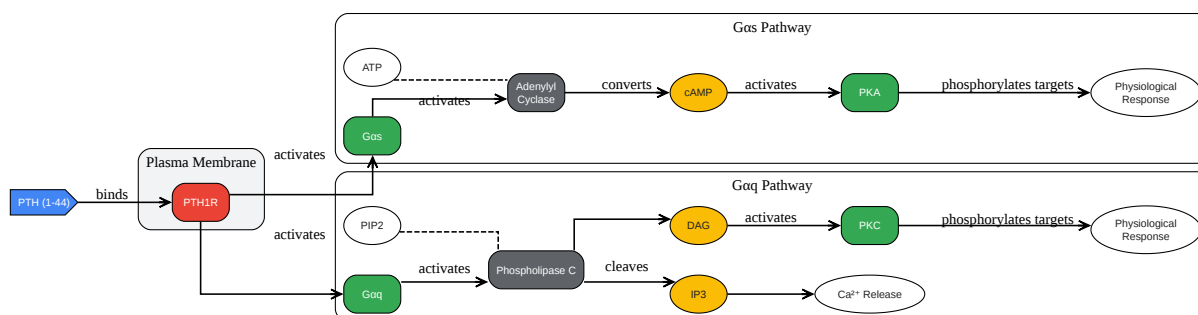
The mature PTH protein is an 84-amino acid peptide. The N-terminal (1-34) region is well-characterized and is the minimal fragment required for full biological activity. While the PTH (1-44) fragment is commercially available for research, specific quantitative data on its binding affinity and potency are not as extensively documented as for PTH (1-34).

Attribute	Information	References
Full Name	Parathyroid Hormone	--INVALID-LINK--[7]
UniProt ID	--INVALID-LINK--	[7]
Full-Length Sequence	SVSEIQLMHNLGKHLNSMER VEWLRKKLQDVHNFVALG... (84 amino acids)	--INVALID-LINK--[7]
PTH (1-44) Sequence	SVSEIQLMHNLGKHLNSMER VEWLRKKLQDVHNFVALGAP LAPRDAGS	Derived from full sequence
Molecular Weight (1-84)	~9.4 kDa	--INVALID-LINK--
Biological Half-life	Approximately 4 minutes	[1]

Signaling Pathways

PTH and its N-terminal fragments exert their effects by binding to the PTH1 Receptor (PTH1R), a class B G-protein-coupled receptor (GPCR).[8] This interaction primarily activates two major signaling cascades within target cells, predominantly in bone and kidney.[9]

- **G_s-Adenylate Cyclase-PKA Pathway:** This is the principal signaling pathway. Ligand binding to PTH1R activates the stimulatory G-protein (G_s), which in turn stimulates adenyl cyclase to produce cyclic AMP (cAMP).[10] Elevated cAMP levels activate Protein Kinase A (PKA), which then phosphorylates various downstream targets to mediate the physiological response.[10]
- **G_q-Phospholipase C-PKC Pathway:** PTH1R can also couple to the G_q protein. This activates Phospholipase C (PLC), leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG).[10] IP₃ triggers the release of intracellular calcium, while DAG activates Protein Kinase C (PKC).



[Click to download full resolution via product page](#)

Caption: PTH1R Signaling Pathways.

Quantitative Data

Quantitative analysis of PTH fragments is complex, and much of the available data focuses on PTH (1-34) and the full-length PTH (1-84). While PTH (1-44) is expected to be a potent agonist, specific affinity (Kd) and potency (EC50) values are not widely reported in the literature. The data for PTH (1-34) are provided as a reference.

Parameter	Ligand	Value	Assay Type	References
Binding Affinity (Kd)	PTH (1-34)	~1-3 μ M (to receptor ECD)	Isothermal Titration Calorimetry	[11]
cAMP Potency (EC50)	PTH (1-34)	0.1 - 0.3 nM	cAMP Accumulation Assay	[12]
IC50 (Antagonist)	PTHrP (7-34)	84 nM	cAMP Antagonist Assay	[13]

Note: ECD refers to the N-terminal Extracellular Domain of the PTH1R.

Experimental Protocols

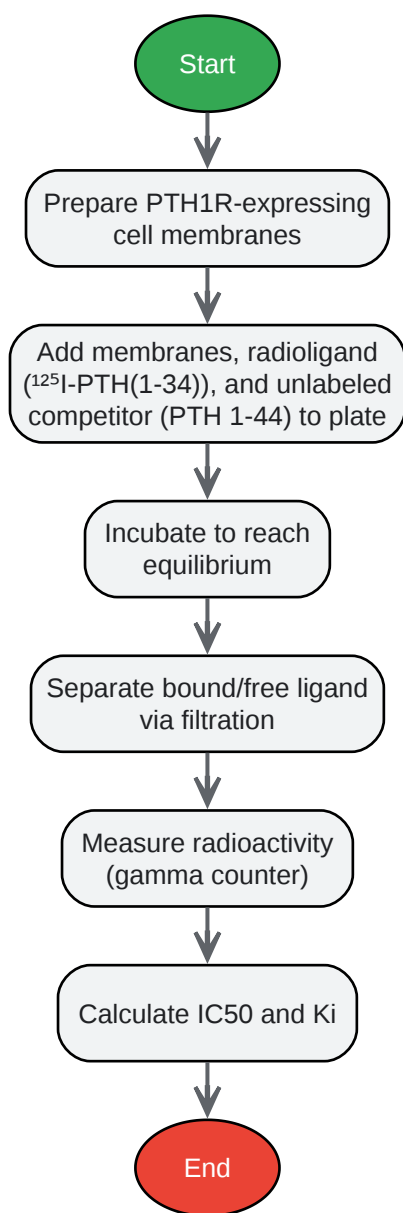
The following sections detail common methodologies used to study PTH and its analogs.

This protocol is used to determine the binding affinity of an unlabeled ligand (e.g., PTH (1-44)) by measuring its ability to compete with a labeled ligand (e.g., 125 I-PTH(1-34)) for binding to the PTH1R.

Methodology:

- **Cell Culture:** Use cells engineered to express the human PTH1R (e.g., HEK293 or COS-7 cells).
- **Membrane Preparation:** Homogenize cells in a lysis buffer and centrifuge to pellet the cell membranes. Resuspend the membrane pellet in a binding buffer.

- Assay Setup: In a 96-well plate, add a constant concentration of cell membranes and a fixed concentration of radiolabeled PTH analog (e.g., ^{125}I -PTH(1-34)).
- Competition: Add serial dilutions of the unlabeled competitor ligand (PTH (1-44)).
- Incubation: Incubate the plate to allow the binding to reach equilibrium.
- Separation: Separate bound from free radioligand by rapid filtration through a glass fiber filter, followed by washing.
- Detection: Measure the radioactivity retained on the filters using a gamma counter.
- Data Analysis: Plot the percentage of bound radioligand against the concentration of the unlabeled competitor. Fit the data to a sigmoidal dose-response curve to determine the IC₅₀ (the concentration of competitor that inhibits 50% of specific binding). The inhibitor constant (K_i) can then be calculated using the Cheng-Prusoff equation.[\[14\]](#)



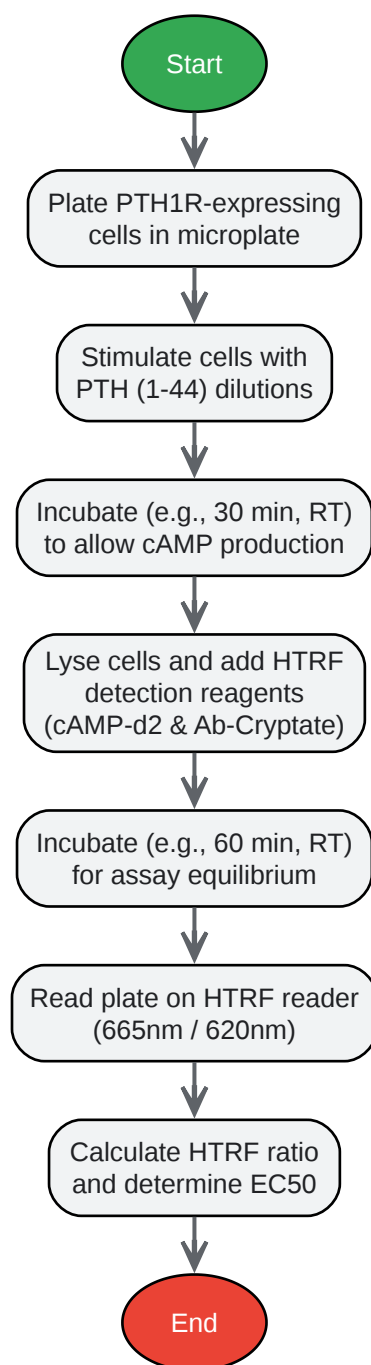
[Click to download full resolution via product page](#)

Caption: Competitive Binding Assay Workflow.

This protocol measures the ability of PTH (1-44) to stimulate the production of intracellular cAMP, a key second messenger. Homogeneous Time-Resolved Fluorescence (HTRF) is a common detection method.

Methodology:

- Cell Culture: Plate cells expressing PTH1R in a 96- or 384-well plate and culture until confluent.
- Compound Addition: Remove culture medium and add stimulation buffer containing various concentrations of the test compound (PTH (1-44)). Include a phosphodiesterase inhibitor (e.g., IBMX) to prevent cAMP degradation.[15]
- Incubation: Incubate the plate at room temperature (typically for 30 minutes) to allow for cAMP production.[16]
- Lysis and Detection: Add the HTRF detection reagents. These typically include a cAMP-d2 conjugate (acceptor) and a europium cryptate-labeled anti-cAMP antibody (donor). The cell lysis buffer is included with these reagents.[17]
- Second Incubation: Incubate for 1 hour at room temperature to allow the competitive immunoassay to reach equilibrium.[15]
- Detection: Read the plate on an HTRF-compatible microplate reader, measuring fluorescence emission at two wavelengths (e.g., 665 nm for the acceptor and 620 nm for the donor).
- Data Analysis: The HTRF ratio (665nm/620nm) is inversely proportional to the amount of cAMP produced by the cells.[18] Plot the HTRF ratio against the ligand concentration and fit to a sigmoidal dose-response curve to determine the EC50 value.[19]



[Click to download full resolution via product page](#)

Caption: HTRF cAMP Assay Workflow.

This protocol describes a sandwich ELISA for the quantitative measurement of PTH in a sample (e.g., plasma, cell culture supernatant).

Methodology:

- Plate Coating: Coat a 96-well microplate with a capture antibody specific for one epitope of PTH (e.g., N-terminal).
- Blocking: Block non-specific binding sites in the wells with a blocking buffer (e.g., BSA solution).
- Sample/Standard Addition: Add standards of known PTH concentration and unknown samples to the wells. Incubate for 1-2 hours.
- Washing: Wash the plate multiple times to remove unbound material.
- Detection Antibody: Add a second, biotinylated antibody that recognizes a different epitope of PTH (e.g., mid-region). Incubate.
- Washing: Repeat the wash step.
- Enzyme Conjugate: Add streptavidin conjugated to an enzyme (e.g., Horseradish Peroxidase, HRP). Incubate.
- Washing: Repeat the wash step.
- Substrate Addition: Add a chromogenic substrate (e.g., TMB). The HRP enzyme will catalyze a color change.
- Stop Reaction: Stop the reaction with a stop solution (e.g., sulfuric acid).
- Detection: Measure the absorbance at a specific wavelength (e.g., 450 nm) using a microplate reader.
- Data Analysis: Generate a standard curve by plotting the absorbance versus the concentration of the standards. Use this curve to determine the concentration of PTH in the unknown samples.[20]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Parathyroid hormone - Wikipedia \[en.wikipedia.org\]](#)
- [2. mayoclinic.elsevierpure.com \[mayoclinic.elsevierpure.com\]](#)
- [3. Quantification of Parathyroid Hormone and its Fragments in Serum by Liquid Chromatography-High-Resolution Mass Spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. PTH parathyroid hormone \[Homo sapiens \(human\)\] - Gene - NCBI \[ncbi.nlm.nih.gov\]](#)
- [5. Nucleotide sequence of the human parathyroid hormone gene - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. uniprot.org \[uniprot.org\]](#)
- [7. Molecular basis of parathyroid hormone receptor signaling and trafficking: a family B GPCR paradigm - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. PTH1R parathyroid hormone 1 receptor \[Homo sapiens \(human\)\] - Gene - NCBI \[ncbi.nlm.nih.gov\]](#)
- [9. journals.physiology.org \[journals.physiology.org\]](#)
- [10. pnas.org \[pnas.org\]](#)
- [11. biorxiv.org \[biorxiv.org\]](#)
- [12. apac.eurofindiscovery.com \[apac.eurofindiscovery.com\]](#)
- [13. support.nanotempertech.com \[support.nanotempertech.com\]](#)
- [14. HTRF cAMP dynamic 2 and IP-One assays on the SpectraMax M5e reader \[moleculardevices.com\]](#)
- [15. myassays.blob.core.windows.net \[myassays.blob.core.windows.net\]](#)
- [16. revvity.com \[revvity.com\]](#)
- [17. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [18. academic.oup.com \[academic.oup.com\]](#)
- [19. cloud-clone.com \[cloud-clone.com\]](#)
- [20. epitopediagnostics.com \[epitopediagnostics.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Human Parathyroid Hormone (PTH) (1-44)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15544270/docs#an-in-depth-technical-guide-to-human-parathyroid-hormone-pt-1-44\]](https://www.benchchem.com/product/b15544270/docs#an-in-depth-technical-guide-to-human-parathyroid-hormone-pt-1-44)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)